

6PPD-Quinone in Stormwater Runoff: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6PPD-quinone-d5

Cat. No.: B12402663

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An In-depth Examination of Occurrence, Analysis, and Environmental Fate

Abstract

N-(1,3-dimethylbutyl)-N'-phenyl-p-phenylenediamine (6PPD) is an antioxidant and antiozonant ubiquitously used in vehicle tires to prevent degradation.^{[1][2]} Through reaction with atmospheric ozone, 6PPD is transformed into 6PPD-quinone (6PPD-q), a highly toxic compound that has been linked to acute mortality in fish species, notably coho salmon (*Oncorhynchus kisutch*).^{[3][4][5]} Stormwater runoff from roadways serves as a primary pathway for the introduction of 6PPD-quinone into aquatic environments. This technical guide provides a comprehensive overview of the occurrence of 6PPD-quinone in stormwater, details the analytical methodologies for its detection and quantification, and illustrates its environmental formation and transport. The information is intended for researchers, scientists, and professionals in drug development and environmental science to facilitate a deeper understanding of this emerging contaminant of concern.

Introduction

The widespread use of 6PPD in tires leads to the continuous release of tire wear particles (TWPs) into the environment. These particles, containing 6PPD, settle on impervious surfaces like roads and parking lots. The subsequent reaction of 6PPD with ozone, a common atmospheric pollutant, results in the formation of 6PPD-quinone. During precipitation events, stormwater runoff mobilizes these particles and the leached 6PPD-quinone, transporting them into nearby water bodies. The discovery of 6PPD-quinone as the causative agent for "urban

runoff mortality syndrome" in coho salmon has spurred significant research into its environmental prevalence and toxicological effects.

Formation and Transport of 6PPD-Quinone

The transformation of 6PPD to 6PPD-quinone is a critical step in its environmental journey. This process primarily occurs through the ozonation of 6PPD present in tire rubber.

Figure 1: Formation of 6PPD-quinone from 6PPD and its transport into aquatic environments via stormwater runoff.

Quantitative Occurrence in Stormwater and Related Matrices

The concentration of 6PPD-quinone in stormwater runoff can be highly variable, influenced by factors such as traffic density, antecedent dry periods, and rainfall intensity. The following tables summarize the reported concentrations of 6PPD-quinone in various environmental compartments.

Table 1: Concentration of 6PPD-Quinone in Water Matrices

Water Matrix	Concentration Range	Notes	References
Stormwater/Roadway Runoff	ND - 2,850 ng/L	Concentrations are highly variable and event-dependent.	
5.6 - 82.3 ng/L	Elevated concentrations during wet weather events.		
up to 2,430 ng/L	Highest detections reported in China.		
Surface Water (Urban Impacted)	ND - 2,800 ng/L	Highest detection in the Don River, Toronto, Canada.	
2.4 - 4.5 ng/L	Lower concentrations in nearshore waters suggest dilution.		
2 - 27 ng/L	Observed range in Longfellow Creek, Seattle, WA.		
Tunnel Wash Water	110 - 143 ng/L	Samples from Stavsjøfjell tunnel, Norway.	
Tunnel Wash Water (Treated)	7 - 23 ng/L	Demonstrates effectiveness of treatment in reducing concentrations.	
Artificial Turf Runoff	159 ng/L	Indicates other potential sources of 6PPD.	
Country Road Puddle	258 ng/L	Shows widespread presence even in less urbanized areas.	

ND: Not Detected

Table 2: Concentration of 6PPD-Quinone in Solid Matrices and Air

Matrix	Concentration Range	Notes	References
Sediments (Freshwater)	1.9 - 18.2 µg/kg	Indicates accumulation in aquatic systems.	
Sediments (Marine)	0.4 - 3.0 µg/kg	Shows potential for long-range transport.	
Roadside Soils	9.5 - 936 µg/kg	Highlights roads as a primary deposition zone.	
Air (Atmospheric Particles)	0.847 pg/m ³ (average)	Detected in 15 of 18 megacities, indicating atmospheric transport.	

Experimental Protocols for 6PPD-Quinone Analysis

The accurate quantification of 6PPD-quinone in environmental samples is predominantly achieved through liquid chromatography-tandem mass spectrometry (LC-MS/MS). Sample preparation typically involves solid-phase extraction (SPE) to concentrate the analyte and remove matrix interferences.

Sample Collection and Preservation

- Water Samples: Collected in amber glass bottles to prevent photodegradation.
- Preservation: Samples should be cooled to $\leq 10^{\circ}\text{C}$.
- Holding Time: A holding time of 14 days from sampling to extraction is recommended.

Sample Preparation: Solid-Phase Extraction (SPE)

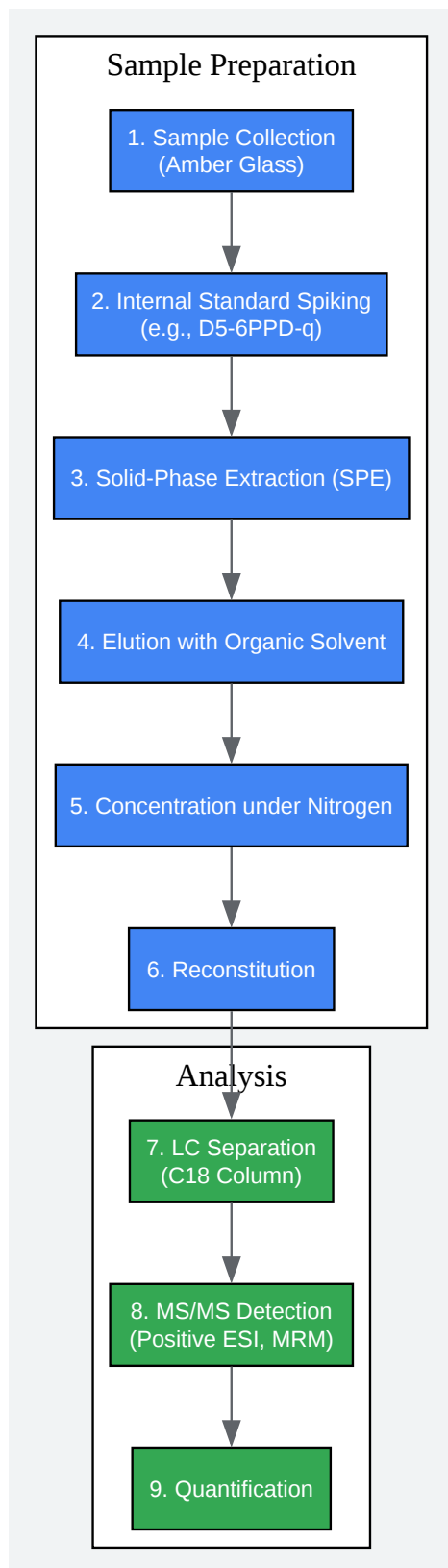
A common procedure for extracting 6PPD-quinone from water samples is as follows:

- **Spiking:** Water samples (e.g., 200 mL to 1 L) are spiked with an isotopically labeled internal standard (e.g., D5-6PPD-quinone or $^{13}\text{C}_6$ -6PPD-quinone) to correct for matrix effects and recovery losses.
- **Cartridge Conditioning:** An SPE cartridge (e.g., Oasis HLB) is conditioned with a solvent like methanol, followed by laboratory-grade water.
- **Sample Loading:** The water sample is passed through the conditioned SPE cartridge at a controlled flow rate (e.g., 5-10 mL/min).
- **Washing:** The cartridge is washed with laboratory-grade water to remove hydrophilic impurities.
- **Elution:** The retained 6PPD-quinone is eluted from the cartridge using an organic solvent, typically methanol.
- **Concentration:** The eluate is concentrated under a gentle stream of nitrogen.
- **Reconstitution:** The dried residue is redissolved in a small volume of a suitable solvent (e.g., acetonitrile) for LC-MS/MS analysis.

Analytical Instrumentation: LC-MS/MS

- **Technique:** Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) is the preferred analytical method due to its high sensitivity and selectivity.
- **Chromatography Column:** A C18 reversed-phase column is commonly used for separation (e.g., Agilent InfinityLab Poroshell 120 EC-C18).
- **Mobile Phases:** Mobile phases often consist of an aqueous component with a modifier (e.g., ammonium fluoride) and an organic component like acetonitrile.
- **Ionization:** Electrospray ionization (ESI) in positive mode is typically employed.
- **Detection:** Multiple Reaction Monitoring (MRM) is used for quantification, monitoring specific precursor-to-product ion transitions for both the native 6PPD-quinone and its labeled internal

standard.



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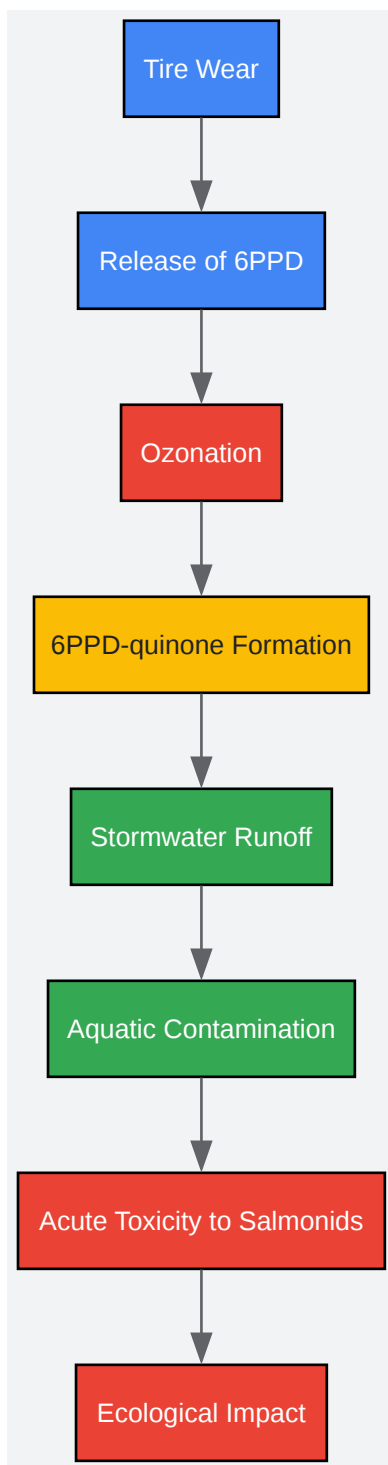
Figure 2: General experimental workflow for the analysis of 6PPD-quinone in water samples.

Toxicity and Environmental Significance

The presence of 6PPD-quinone in stormwater is of significant ecological concern. It has been identified as acutely toxic to several salmonid species.

- Coho Salmon (*Oncorhynchus kisutch*): Extremely sensitive, with a reported 24-hour LC50 (lethal concentration for 50% of the population) as low as 95 ng/L.
- Brook Trout (*Salvelinus fontinalis*) and Rainbow Trout (*Oncorhynchus mykiss*): Also susceptible, with reported LC50 values of 0.59 µg/L and 1 µg/L, respectively.

The concentrations of 6PPD-quinone detected in many urban runoff samples exceed these toxicity thresholds, highlighting the direct threat to aquatic ecosystems.



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Figure 3: Logical relationship from tire wear to the ecological impact of 6PPD-quinone.

Conclusion and Future Outlook

6PPD-quinone is a pervasive and highly toxic contaminant in stormwater runoff, posing a significant risk to aquatic life, particularly salmonids. The data clearly indicate that urban runoff is a major source of this compound, with concentrations frequently exceeding lethal levels for sensitive species. Standardized analytical methods using LC-MS/MS provide the necessary sensitivity for monitoring and risk assessment.

Future research should focus on several key areas:

- **Mitigation Strategies:** Evaluating the effectiveness of green stormwater infrastructure and other treatment technologies in removing 6PPD-quinone from runoff.
- **Toxicity to Other Species:** Expanding toxicological studies to a wider range of aquatic and terrestrial organisms.
- **Alternative Antioxidants:** Researching and developing safer, non-toxic alternatives to 6PPD for use in tires.
- **Human Health Effects:** Investigating the potential for human exposure and any associated health risks, as 6PPD-quinone has been detected in human urine.

Addressing the environmental challenges posed by 6PPD-quinone will require a multi-faceted approach involving environmental chemists, toxicologists, engineers, and policymakers to mitigate its impact on aquatic ecosystems.

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